

Personal protective equipment for handling 16:0 Biotinyl PE

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Compound of Interest

Compound Name: 16:0 Biotinyl PE

Cat. No.: B1502580

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Essential Safety and Handling of 16:0 Biotinyl PE

For researchers, scientists, and drug development professionals, the safe handling of 1,2-dipalmitoyl-sn-glycero-3-phosphoethanolamine-N-(biotinyl) (**16:0 Biotinyl PE**) is paramount to ensure laboratory safety and maintain experimental integrity. This document provides essential, immediate safety and logistical information, including personal protective equipment (PPE) recommendations, operational procedures, and disposal guidelines.

Personal Protective Equipment (PPE)

When handling **16:0 Biotinyl PE**, appropriate personal protective equipment is crucial to minimize exposure and prevent potential health hazards. The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or goggles.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Not required under normal conditions of use.

Operational Plan: Handling and Storage

Proper handling and storage are critical for maintaining the stability and integrity of **16:0 Biotinyl PE**.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage.
- Store in a tightly sealed container in a dry and well-ventilated place.
- Recommended storage temperature is -20°C.^{[1][2]}

Preparation and Use:

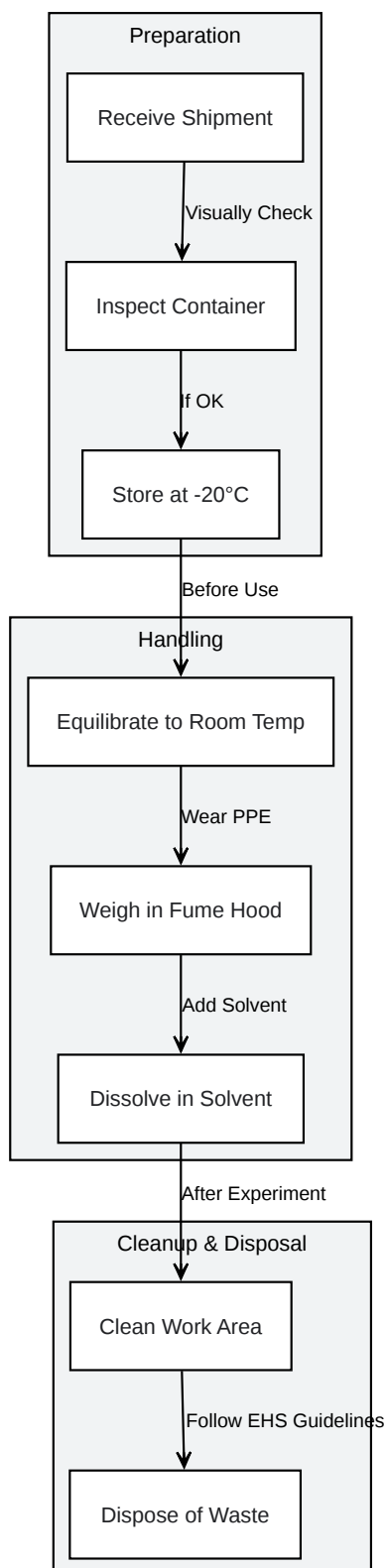
- Allow the product to warm to room temperature before opening to avoid moisture condensation.
- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid inhalation of dust.
- Avoid contact with skin and eyes.

Disposal Plan

Dispose of **16:0 Biotinyl PE** and any contaminated materials in accordance with local, state, and federal regulations. It is recommended to consult with your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal. Unused material should be disposed of as hazardous waste.

Experimental Workflow

The following diagram illustrates a typical workflow for handling **16:0 Biotinyl PE** in a laboratory setting.



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References

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